

Z-YVAD-AFC: Application Notes and Protocols for Caspase-1 Activity Measurement

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Compound of Interest

Compound Name: Z-Yvad-afc

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This document provides detailed application notes and protocols for the use of **Z-YVAD-AFC** (N-benzyloxycarbonyl-Tyr-Val-Ala-Asp-7-amino-4-trifluoromethylcoumarin), a fluorogenic substrate for the detection of caspase-1 (Interleukin-1 β Converting Enzyme, ICE) activity.

Introduction

Z-YVAD-AFC is a sensitive and specific substrate for caspase-1 and related caspases that recognize the YVAD sequence.[1] Upon cleavage by active caspase-1, the fluorophore 7-amino-4-trifluoromethylcoumarin (AFC) is released. The free AFC exhibits a significant fluorescence signal with excitation and emission maxima at approximately 400 nm and 505 nm, respectively, allowing for the quantitative measurement of caspase-1 activity in cell lysates and purified enzyme preparations.[2][3][4] The intact substrate has a blue fluorescence, while the cleaved AFC emits a yellow-green fluorescence.[1][5]

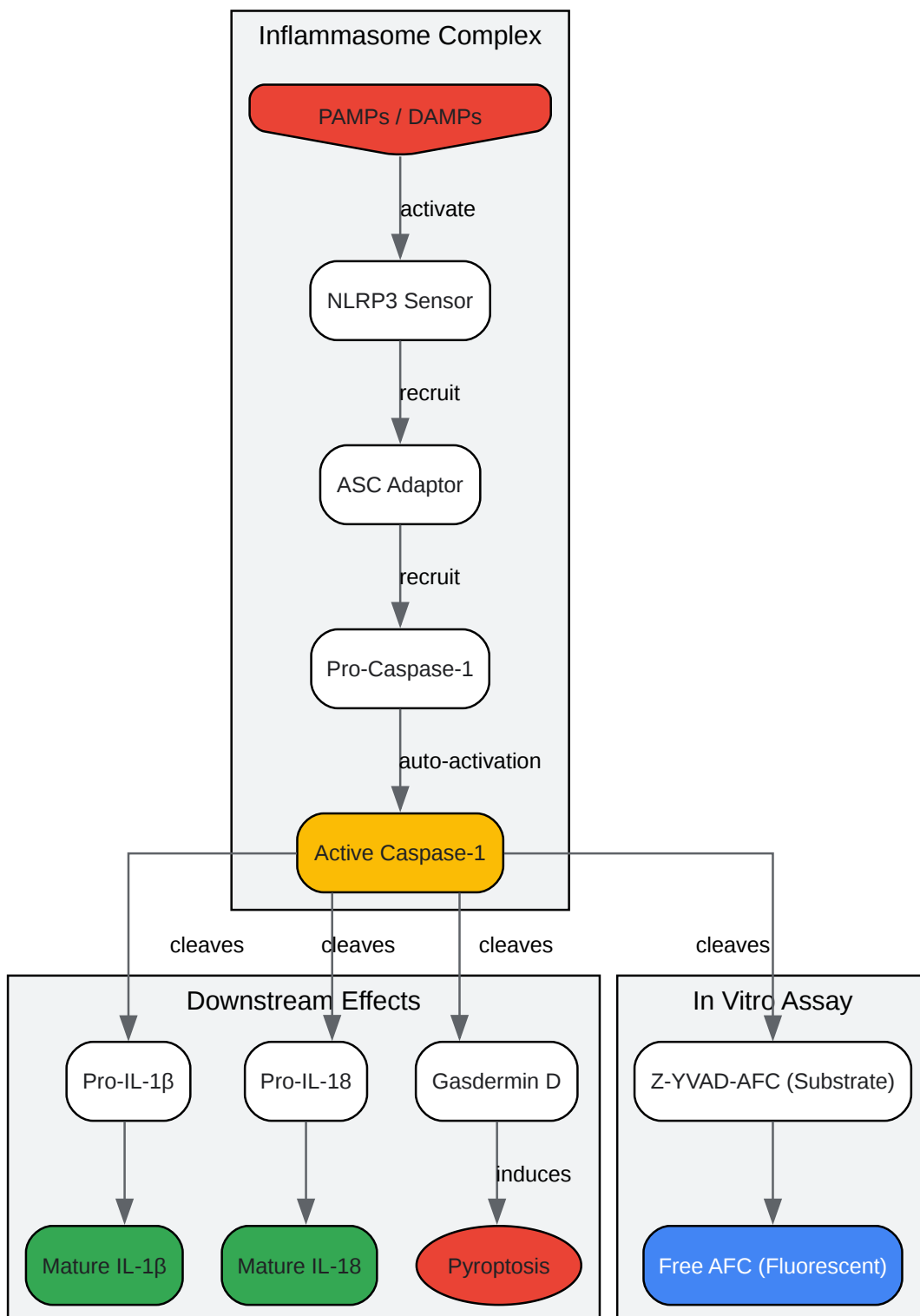
Quantitative Data Summary

Parameter	Value	Reference
Excitation Wavelength	400 nm	[1][2][3][4][6]
Emission Wavelength	505 nm	[1][2][3][4][6]
Recommended Substrate Concentration (in assay)	25-50 μ M	[7][8]
Stock Solution Concentration	1 mM in DMSO	[9]
Storage of Stock Solution	-20°C or -80°C (protect from light)	[6][7]
Incubation Time	1-2 hours at 37°C	[1][9]
Typical Cell Lysate Protein Concentration	50-200 μ g per assay	[5]

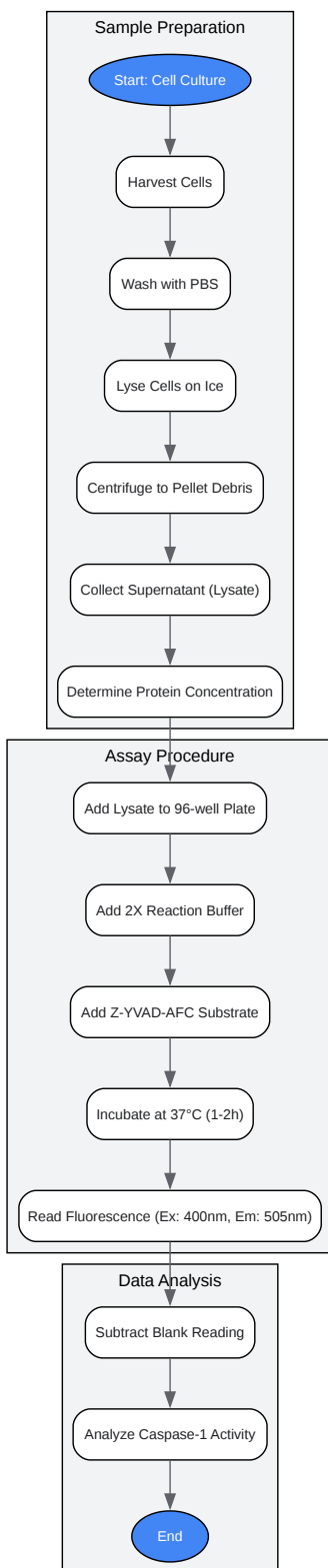
Caspase-1 Signaling Pathway

Caspase-1 is a key inflammatory caspase that plays a crucial role in the innate immune response. Its activation is tightly regulated and occurs within a multi-protein complex known as the inflammasome.[10] Upon recognition of various stimuli, such as pathogen-associated molecular patterns (PAMPs) or danger-associated molecular patterns (DAMPs), sensor proteins like NLRP3 oligomerize and recruit the adaptor protein ASC. ASC, in turn, recruits pro-caspase-1, leading to its proximity-induced auto-activation.[2] Activated caspase-1 then cleaves its downstream targets, including the pro-inflammatory cytokines pro-interleukin-1 β (pro-IL-1 β) and pro-interleukin-18 (pro-IL-18), leading to their maturation and secretion.[2][10] It also cleaves Gasdermin D to induce a pro-inflammatory form of cell death called pyroptosis.[2] The activity of this crucial enzyme can be effectively measured using the **Z-YVAD-AFC** substrate.

Caspase-1 Activation and Substrate Cleavage



Caspase-1 Activity Assay Workflow

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